

Application Note: Deep Tissue NIRF Imaging with Cy5.5-COOH

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Compound of Interest

Compound Name: Cy5.5-cooh

CAS No.: 1144107-80-1

Cat. No.: B1669372

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Bioconjugation Strategies, Characterization, and In Vivo Protocols

Introduction: The Near-Infrared Advantage

Fluorescence imaging in the visible spectrum (400–650 nm) is severely limited in deep tissue due to high photon scattering and strong absorption by hemoglobin and melanin. Cy5.5 (Cyanine 5.^{[1][2][3][4]5}) overcomes these barriers by emitting in the Near-Infrared I (NIR-I) window (650–900 nm).

In this region, the absorption coefficients of water, hemoglobin, and lipids reach their combined minima, creating an "optical transparency window." Furthermore, tissue autofluorescence—primarily driven by collagen, elastin, and NADH—drops significantly above 650 nm.

Why **Cy5.5-COOH**? While the NHS-ester form of Cy5.5 is commercially available, the Carboxylic Acid (**Cy5.5-COOH**) variant offers distinct advantages for the advanced developer:

- **Cost-Efficiency:** Significantly lower cost per milligram, allowing for high-throughput screening.
- **Chemical Versatility:** Can be activated via EDC/NHS for amine labeling, or coupled to hydrazines/hydroxylamines, offering flexible conjugation routes not limited to lysine residues.
- **Stability:** The -COOH group is hydrolytically stable for long-term storage, unlike the moisture-sensitive NHS ester.

Technical Specifications

Parameter	Value	Notes
Excitation Max	675 nm	Optimal laser line: 670 nm or 633 nm (sub-optimal)
Emission Max	694 nm	Detection filter: 700–720 nm bandpass
Extinction Coeff.[1] ()	~210,000 M ⁻¹ cm ⁻¹	High absorptivity drives brightness
Quantum Yield ()	~0.20 - 0.23	Solvent dependent (higher in organics)
Correction Factor (280nm)	0.05 (5%)	Critical for calculating protein concentration
Solubility	DMSO, DMF, Methanol	Low aqueous solubility; requires organic co-solvent
Molecular Weight	~600 - 750 Da	Varies by counter-ion (Cl ⁻ , K ⁺) and sulfonation

Bioconjugation Protocol: Activation and Labeling

Core Challenge: **Cy5.5-COOH** is non-reactive toward proteins in its native state. It must be chemically activated "in situ" to form a reactive intermediate.

Methodology: We utilize a Two-Step EDC/Sulfo-NHS Activation. Why Two-Step? Mixing EDC, Dye, and Protein simultaneously (One-Step) causes the EDC to crosslink the protein's own carboxyls and amines, resulting in aggregation. The Two-Step method activates the dye first, then reacts it with the protein.

Phase A: Activation of Cy5.5-COOH

Reagents:

- **Cy5.5-COOH** (dissolved in anhydrous DMSO at 10 mg/mL).

- EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride).
- Sulfo-NHS (N-hydroxysulfosuccinimide).
- Activation Buffer: MES Buffer (100 mM, pH 5.5). Crucial: EDC is most stable at pH 5.0–6.0.

Protocol:

- Dissolve 1 mg of **Cy5.5-COOH** in 100 μ L dry DMSO.
- Prepare fresh EDC (10 mg/mL) and Sulfo-NHS (10 mg/mL) in MES Buffer.
- Add 20 molar equivalents of EDC and 50 molar equivalents of Sulfo-NHS to the dye solution.
- Incubate for 15–30 minutes at Room Temperature (RT) in the dark.
 - Result: Formation of the semi-stable Cy5.5-Sulfo-NHS ester.

Phase B: Conjugation to Antibody (IgG)

Reagents:

- Target Antibody (1–2 mg/mL).
- Reaction Buffer: 1M Sodium Bicarbonate (pH 8.3–8.5). Crucial: Lysine amines must be deprotonated to react.

Protocol:

- Buffer Exchange: If antibody is in Tris or Glycine (amine buffers), dialyze into PBS or Bicarbonate immediately. Amines in the buffer will quench the dye.
- Adjust antibody solution to pH 8.3 by adding 1/10th volume of 1M Sodium Bicarbonate.
- Add the activated Cy5.5 solution (from Phase A) to the antibody dropwise while vortexing gently.
 - Target Ratio: Use a 10:1 to 20:1 molar excess of Dye:Protein.

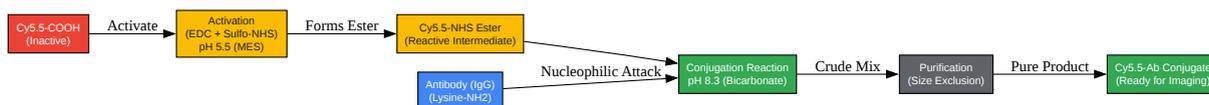
- Incubate for 1 hour at RT with continuous gentle agitation (protect from light).
- Quenching: Add 1/10th volume of 1M Tris (pH 8.0) to stop the reaction.

Phase C: Purification

Unreacted dye will cause immense background noise in vivo.

- Use a Desalting Column (e.g., PD-10 or Zeba Spin, 7K MWCO).
- Elute with PBS (pH 7.4). The first blue band is the conjugate; the second (slower) band is free dye.

Workflow Visualization



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Caption: Two-step conjugation workflow ensuring specific labeling of antibody lysines while preventing protein cross-linking.

Quality Control: Degree of Labeling (DOL)

Before animal injection, you must validate the DOL. A DOL of 2–4 dyes per antibody is optimal.

- < 2: Weak signal.

“

6: Self-quenching (reduced fluorescence) and altered antibody pharmacokinetics (liver accumulation).

•

Measurement: Measure Absorbance at 280 nm () and 675 nm () using a spectrophotometer.

Calculation:

• (IgG)

 $210,000 \text{ M}^{-1}\text{cm}^{-1}$ • (Cy5.^[1]^[3]^[4]^[5]^[6]5) $210,000 \text{ M}^{-1}\text{cm}^{-1}$

• Correction Factor (0.05): Accounts for Cy5.5 absorbance at 280 nm.

In Vivo Imaging Application Note

Experimental Setup

- Animal Model: Nude mice (preferred) or C57BL/6 (requires shaving/depilation).
- Diet: Switch mice to Alfalfa-free diet 1 week prior. Chlorophyll in standard chow fluoresces strongly in the NIR range (650–700 nm), causing high gut background.
- Dose: 1–2 nmol of dye per mouse (approx. 20–50 µg of antibody conjugate) via tail vein.

Imaging Parameters

- Excitation Filter: 640 nm or 675 nm.

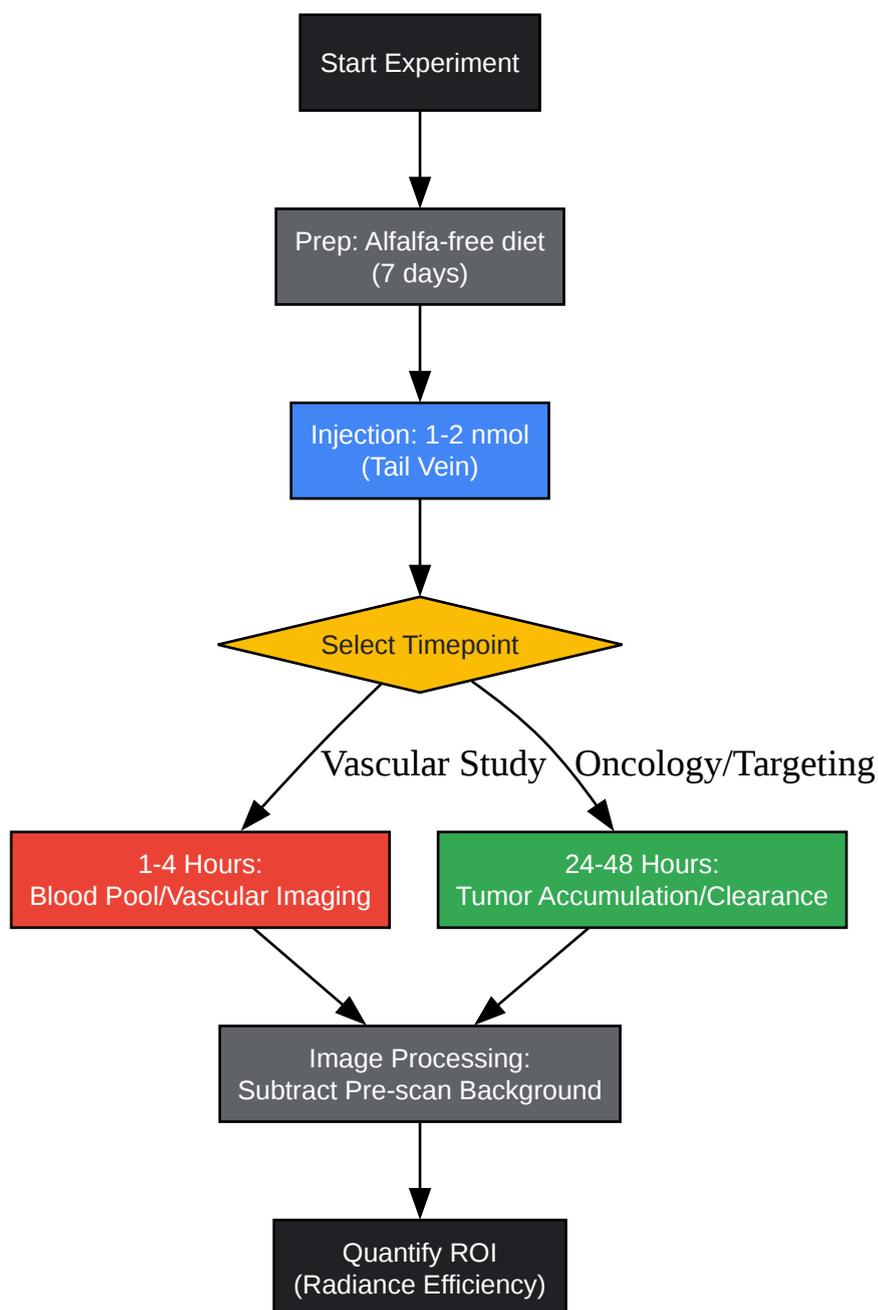
- Emission Filter: 700 nm Longpass or 720/20 nm Bandpass.
- Exposure Time: 0.5 – 2.0 seconds (Cy5.5 is bright; avoid saturation).

Signal-to-Noise Optimization

NIR imaging relies on contrast.

- Pre-scan: Image the animal before injection to establish autofluorescence baseline.
- Clearance: For antibodies, optimal tumor-to-background ratios usually occur 24–48 hours post-injection, allowing the conjugate to clear from the blood pool.

Imaging Logic Flow



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Caption: Decision tree for in vivo imaging timepoints based on biological targets (vascular vs. solid tumor).

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Precipitation during conjugation	Hydrophobic dye aggregation	Add organic co-solvent (DMSO) up to 10% v/v in the reaction. Ensure protein conc is < 2 mg/mL.[7]
Low DOL (< 1.0)	Hydrolysis of NHS ester	Use fresh EDC/NHS. Ensure Activation buffer is pH 5.5 and Reaction buffer is pH 8.3.
High Liver Signal	Aggregates or high DOL	Filter conjugate (0.2 µm) before injection. Aim for lower DOL (2–3).
High Gut Signal	Chlorophyll autofluorescence	Critical: Use purified alfalfa-free diet.

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- [To cite this document: BenchChem. \[Application Note: Deep Tissue NIRF Imaging with Cy5.5-COOH\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1669372#cy5-5-cooh-for-deep-tissue-fluorescence-imaging\]](#)

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